

3-bromo-9-methyl-9H-carbazole molecular structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **3-bromo-9-methyl-9H-carbazole**

Cat. No.: **B1273018**

[Get Quote](#)

An In-Depth Technical Guide to the Molecular Structure of **3-bromo-9-methyl-9H-carbazole**

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and potential applications of **3-bromo-9-methyl-9H-carbazole**. The information is intended for researchers, scientists, and professionals involved in drug development and materials science.

Introduction

3-bromo-9-methyl-9H-carbazole is a halogenated aromatic heterocyclic compound. Its structure is built upon a tricyclic carbazole core, which consists of two benzene rings fused to a central five-membered nitrogen-containing ring. The key features of this specific derivative are a bromine atom substituted at the 3-position and a methyl group attached to the nitrogen atom at the 9-position.^[1] This substitution pattern imparts unique electronic properties and chemical reactivity to the molecule, making it a valuable intermediate in various fields.

Carbazole derivatives are of significant interest due to their wide-ranging biological activities and their utility in organic electronics.^{[2][3]} They are investigated for their potential as anticancer and antimicrobial agents and are used as building blocks for materials in Organic Light-Emitting Diodes (OLEDs).^{[4][5]}

Molecular Structure and Physicochemical Properties

The foundational structure of **3-bromo-9-methyl-9H-carbazole** dictates its chemical behavior. The carbazole ring system is largely planar, and the bromine and methyl substituents influence its solubility, reactivity, and intermolecular interactions.

Caption: 2D molecular structure of **3-bromo-9-methyl-9H-carbazole**.

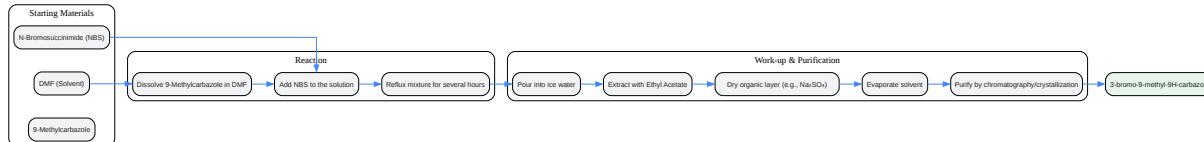
Table 1: Physicochemical Properties of **3-bromo-9-methyl-9H-carbazole**

Property	Value	Reference(s)
IUPAC Name	3-bromo-9-methylcarbazole	[1]
CAS Number	91828-08-9	[1]
Molecular Formula	C ₁₃ H ₁₀ BrN	[1]
Molecular Weight	260.13 g/mol	[1]
Melting Point	76-79 °C	[6]
Boiling Point	390.8 ± 24.0 °C at 760 mmHg	[6]
Canonical SMILES	CN1C2=C(C=C(C=C2)Br)C3=CC=CC=C31	[1]

| InChI Key | HQENVGAILUHBND-UHFFFAOYSA-N | [6] |

Synthesis and Experimental Protocols

The most common method for synthesizing **3-bromo-9-methyl-9H-carbazole** is through the electrophilic bromination of 9-methylcarbazole. This reaction typically uses N-bromosuccinimide (NBS) as the brominating agent. While a specific protocol for the methyl derivative is not detailed in the provided results, a reliable protocol for the structurally similar 3-bromo-9-ethyl-9H-carbazole can be adapted.[2][7]



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **3-bromo-9-methyl-9H-carbazole**.

Detailed Experimental Protocol (Adapted)

This protocol is adapted from the synthesis of 3-bromo-9-ethyl-9H-carbazole.[\[7\]](#)

- **Reaction Setup:** In a round-bottom flask, dissolve 9-methylcarbazole (1 equivalent) in dimethylformamide (DMF).
- **Addition of Reagent:** To this solution, add N-bromosuccinimide (NBS) (1 equivalent).
- **Reaction Conditions:** The reaction mixture is heated to reflux and stirred for several hours (typically monitored by Thin Layer Chromatography, TLC, for completion).
- **Quenching and Extraction:** Once the reaction is complete, the mixture is cooled to room temperature and poured into a large volume of ice water, which should cause the product to precipitate. The aqueous mixture is then extracted with a suitable organic solvent, such as ethyl acetate.
- **Purification:** The combined organic layers are dried over an anhydrous salt like sodium sulfate, filtered, and the solvent is removed under reduced pressure.
- **Final Product:** The resulting crude solid is then purified, typically by column chromatography on silica gel or by recrystallization from a solvent like methanol or ethanol, to yield the pure **3-bromo-9-methyl-9H-carbazole**.

Spectroscopic and Crystallographic Data

Spectroscopic analysis is crucial for confirming the structure and purity of the synthesized compound. While a full dataset for **3-bromo-9-methyl-9H-carbazole** is not readily available in the search results, data for the closely related 3-bromo-9-ethyl-9H-carbazole provides a strong comparative basis, particularly for the aromatic region in NMR.

Table 2: Representative ^1H NMR Data for 3-bromo-9-alkyl-9H-carbazole (Data shown for 3-bromo-9-ethyl-9H-carbazole in CDCl_3 at 700 MHz)[\[2\]](#)[\[7\]](#)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
8.10	d	7.7	Aromatic H
7.63	d	2.5	Aromatic H
7.49	ddd	8.2, 7.1, 1.1	Aromatic H
7.42	d	8.2	Aromatic H
7.35	d	8.7	Aromatic H
7.24 (m)	m	-	Aromatic H
7.16	dd	8.8, 2.5	Aromatic H
4.37	q	7.3	-CH ₂ - (Ethyl group)
1.45	t	7.3	-CH ₃ (Ethyl group)

Note: For the methyl analog, the quartet at 4.37 ppm and triplet at 1.45 ppm would be replaced by a singlet for the N-CH₃ group, expected to appear around 3.5-4.0 ppm.

Crystallographic Data

No complete crystal structure data for **3-bromo-9-methyl-9H-carbazole** was found. However, detailed crystallographic information for 3-bromo-9-ethyl-9H-carbazole is available and provides valuable insight into the molecular geometry and packing of this class of compounds. The study reports that the tricyclic ring system is essentially planar.[7][8]

Table 3: Crystal Structure Data for 3-bromo-9-ethyl-9H-carbazole[7]

Parameter	Value
Formula	C₁₄H₁₂BrN
Molecular Weight	274.16
Crystal System	Orthorhombic
Space Group	Pbca
a (Å)	15.263 (16)
b (Å)	7.745 (8)
c (Å)	20.41 (2)
V (Å ³)	2413 (5)
Z	8

| Temperature (K) | 293 |

Applications and Biological Relevance

3-bromo-9-methyl-9H-carbazole is a versatile compound with applications spanning materials science and pharmacology.

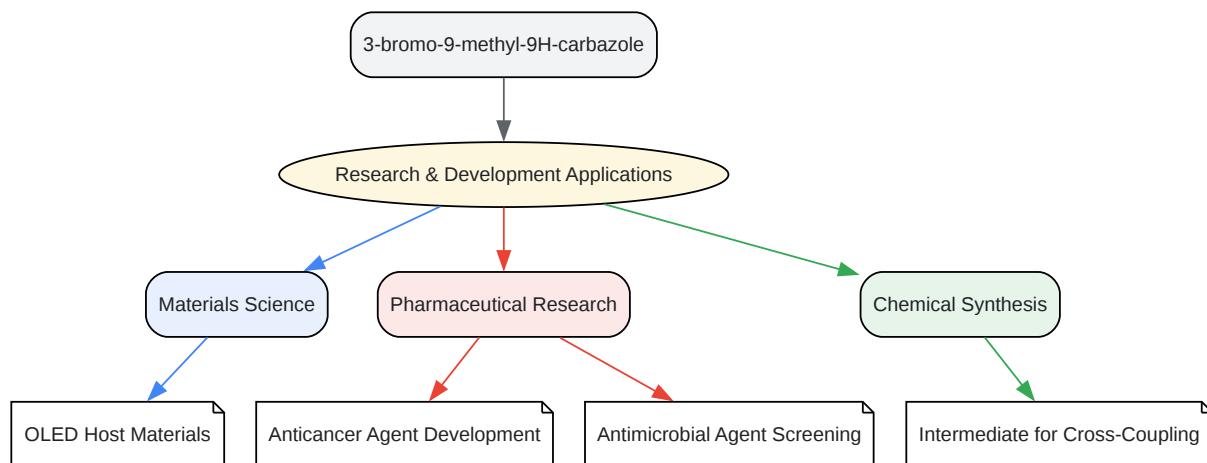
Organic Electronics

Carbazole derivatives are widely used in organic electronics due to their charge-transport properties. The bromine atom on the carbazole core serves as a reactive site for cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig), allowing for the synthesis of more complex molecules used as host materials in OLEDs.^{[3][9]} These materials are crucial for achieving high efficiency and stability, particularly in blue phosphorescent OLEDs.^[10]

Drug Development and Biological Activity

The carbazole scaffold is a recognized pharmacophore present in numerous biologically active compounds.^{[11][12]} Derivatives of carbazole have shown potential as:

- **Anticancer Agents:** Many carbazole-based compounds exhibit potent antiproliferative activity against various cancer cell lines.[4][13] Their mechanisms often involve DNA intercalation or the inhibition of key enzymes like topoisomerases.[12]
- **Antimicrobial Agents:** Research has also indicated that certain carbazole derivatives possess antimicrobial properties, making them candidates for further investigation as new therapeutic agents.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-bromo-9-methyl-9H-carbazole | C₁₃H₁₀BrN | CID 2729031 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scienceopen.com [scienceopen.com]
- 3. nbinno.com [nbino.com]
- 4. Design, synthesis, molecular docking and biological evaluation of new carbazole derivatives as anticancer, and antioxidant agents - PMC [pmc.ncbi.nlm.nih.gov]

- 5. China 3-Bromo-9-Methyl-9H-Carbazole CAS 91828-08-9 Manufacturer and Supplier | Starsky [starskychemical.com]
- 6. 3-Bromo-9-methyl-9H-carbazole | 91828-08-9 [sigmaaldrich.com]
- 7. Crystal structure of 3-bromo-9-ethyl-9H-carbazole - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Crystal structure of 3-bromo-9-ethyl-9H-carbazole - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. benchchem.com [benchchem.com]
- 10. ossila.com [ossila.com]
- 11. 5,8-Dimethyl-9H-carbazole Derivatives Blocking hTopo I Activity and Actin Dynamics - PMC [pmc.ncbi.nlm.nih.gov]
- 12. The anticancer activity of carbazole alkaloids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [3-bromo-9-methyl-9H-carbazole molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1273018#3-bromo-9-methyl-9h-carbazole-molecular-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com